

2-Methyloctanal structural formula and isomers

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An In-depth Technical Guide to the Structural Formula and Isomers of 2-Methyloctanal

Introduction

2-Methyloctanal, a branched-chain aldehyde, is a significant compound in the fields of flavor, fragrance, and chemical synthesis. Its distinct floral and citrus notes make it a valuable ingredient in perfumery and food industries.[1] For researchers, scientists, and professionals in drug development, a thorough understanding of its structural characteristics and isomeric forms is crucial for its application and for the development of new molecules with desired properties. This guide provides a detailed examination of the structural formula of **2-methyloctanal**, its constitutional and stereoisomers, and relevant experimental protocols.

Structural Formula of 2-Methyloctanal

2-Methyloctanal is an aliphatic aldehyde with the molecular formula C9H18O.[2] Its structure consists of an eight-carbon chain (octanal) with a methyl group substituted at the second carbon atom. The aldehyde functional group (-CHO) is located at the terminus of the main carbon chain.

Caption: Structural formula of 2-methyloctanal.

Isomers of 2-Methyloctanal

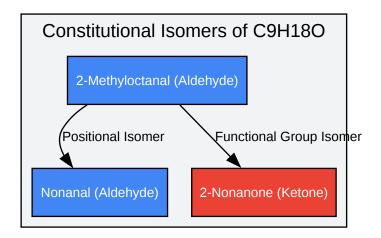
Isomers are molecules that have the same molecular formula but different arrangements of atoms. For **2-methyloctanal** (C9H18O), both constitutional isomers and stereoisomers exist.



Constitutional Isomers

Constitutional isomers have the same molecular formula but different connectivity of atoms. The molecular formula C9H18O can represent various aldehydes and ketones.[3]

- Positional Isomers (Aldehydes): The methyl group can be at different positions along the octanal chain, or the main chain length can vary. For example, 3-methyloctanal and nonanal are constitutional isomers of **2-methyloctanal**.[4][5][6]
- Functional Group Isomers (Ketones): The carbonyl group can be located within the carbon chain, forming a ketone. For example, 2-nonanone is a functional group isomer of 2methyloctanal.



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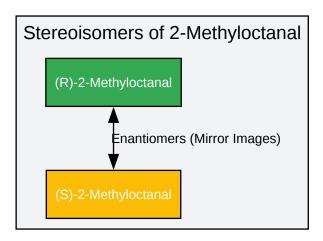
Caption: Relationship between constitutional isomers of C9H18O.

Stereoisomers

Stereoisomers have the same molecular formula and connectivity but differ in the spatial arrangement of their atoms. **2-Methyloctanal** possesses a chiral center at the second carbon atom (C2), the carbon to which the methyl group is attached. A chiral center is a carbon atom bonded to four different groups. This chirality gives rise to two stereoisomers that are non-superimposable mirror images of each other, known as enantiomers.[7]



The two enantiomers are designated as (R)-2-methyloctanal and (S)-2-methyloctanal based on the Cahn-Ingold-Prelog priority rules. The general formula for the maximum number of stereoisomers is 2^n , where 'n' is the number of chiral centers.[7][8][9] For 2-methyloctanal, with one chiral center (n=1), there are $2^1 = 2$ possible stereoisomers.



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Caption: Enantiomeric pair of 2-methyloctanal.

Physicochemical Properties

The physicochemical properties of **2-methyloctanal** are summarized in the table below. These properties are essential for its handling, formulation, and application in various fields.



Property	Value	Reference
Molecular Formula	C9H18O	[2][10]
Molecular Weight	142.24 g/mol	[2][10]
Appearance	Colorless oily liquid	[1]
Odor	Floral, rose, lily-like	[1]
Boiling Point	189.85°C (estimate)	[1]
Melting Point	-18°C (estimate)	[1]
Density	0.82100 to 0.82900 @ 25.00 °C	[11]
Refractive Index	1.42300 @ 14.00 °C	[12]
Flash Point	156.00 °F (68.89 °C)	[12]
Solubility	Insoluble in water; soluble in alcohol and oils	[1]
LogP	3.38	[1][11]

Experimental Protocols

The analysis and characterization of **2-methyloctanal** and its isomers often involve chromatographic and spectroscopic techniques. A common method for its analysis is Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC).[2]

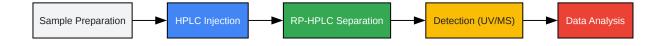
Analysis of 2-Methyloctanal by RP-HPLC

This method allows for the separation and quantification of **2-methyloctanal** in a sample.

- Objective: To analyze the purity of **2-methyloctanal** or quantify its presence in a mixture.
- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system



- UV or Mass Spectrometry (MS) detector
- Newcrom R1 HPLC column (or equivalent C18 column)[2]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acidifier like phosphoric acid or formic acid (for MS compatibility).[2]
- Procedure:
 - Prepare a standard solution of 2-methyloctanal of known concentration in a suitable solvent (e.g., acetonitrile).
 - Prepare the sample solution by dissolving it in the mobile phase.
 - Set up the HPLC system with the appropriate column and mobile phase composition.
 - Inject the standard solution to determine the retention time and response factor.
 - Inject the sample solution.
 - Monitor the eluent using the detector. The peak corresponding to 2-methyloctanal is identified by its retention time.
 - Quantify the amount of 2-methyloctanal in the sample by comparing its peak area to that
 of the standard.
- Notes: This method is scalable and can be adapted for preparative separation to isolate impurities.[2] It is also suitable for pharmacokinetic studies.[2]



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Caption: Workflow for the analysis of 2-methyloctanal by RP-HPLC.

Conclusion



2-Methyloctanal is a valuable aldehyde with a complex isomeric landscape. A comprehensive understanding of its structural formula, the nature of its constitutional and stereoisomers, and its physicochemical properties is fundamental for its effective utilization in research and industry. The analytical methods outlined provide a basis for the quality control and further investigation of this compound. This guide serves as a foundational resource for professionals engaged in chemical synthesis, flavor and fragrance development, and drug discovery.

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